

Introduction: The Central Role of Mitochondria and the Carnitine System

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Compound of Interest

Compound Name: (+/-)-Propionylcarnitine chloride

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Mitochondria are the powerhouses of the cell, responsible for generating the majority of cellular adenosine triphosphate (ATP) through oxidative phosphorylation.[1] Beyond energy production, they are central hubs for various metabolic pathways, including the β -oxidation of fatty acids, the Krebs cycle, and the regulation of cellular redox status.[1] The efficient transport of long-chain fatty acids from the cytosol into the mitochondrial matrix is a critical step for their oxidation and is mediated by the carnitine shuttle system.[2][3] L-carnitine and its esters, such as acetyl-L-carnitine and propionyl-L-carnitine, are essential components of this system, facilitating the transport of acyl groups across the inner mitochondrial membrane.[2][3][4]

Propionyl-L-carnitine (PLC) is a naturally occurring derivative of L-carnitine that has garnered significant interest for its potential therapeutic effects, particularly in conditions associated with mitochondrial dysfunction, such as cardiovascular diseases.[3][5][6] This guide delves into the specific mechanisms by which PLC influences mitochondrial function, distinguishing its actions from those of L-carnitine and acetyl-L-carnitine.

Core Mechanisms of Action of Propionyl-L-Carnitine on Mitochondrial Function

PLC exerts its effects on mitochondria through several interconnected mechanisms, primarily revolving around its dual contribution of both an L-carnitine moiety and a propionyl group.

Facilitation of Fatty Acid Oxidation

Similar to L-carnitine, PLC contributes to the transport of long-chain fatty acids into the mitochondria for β -oxidation.^{[2][5][7]} By increasing the intracellular pool of carnitine, PLC enhances the activity of carnitine palmitoyltransferase I (CPT-I), the rate-limiting enzyme in fatty acid oxidation.^[8] This is particularly crucial in disease states where tissue carnitine levels may be depleted, leading to impaired fatty acid metabolism and energy production.^[8]

Anaplerotic Replenishment of the Krebs Cycle

A unique feature of PLC is its ability to provide a propionyl group, which is converted to propionyl-CoA.^[9] Propionyl-CoA can then be carboxylated to methylmalonyl-CoA and subsequently isomerized to succinyl-CoA, an intermediate of the Krebs cycle.^{[9][10]} This process, known as anaplerosis, replenishes the pool of Krebs cycle intermediates, which can become depleted during periods of high energy demand or in certain pathological conditions.^{[11][12][13]} The provision of succinate can enhance the efficiency of the Krebs cycle, particularly under hypoxic conditions, without the initial energy expenditure required for other substrates.^[11]

Modulation of the Acetyl-CoA/CoA Ratio and Pyruvate Dehydrogenase Activity

An accumulation of acetyl-CoA within the mitochondria can inhibit the pyruvate dehydrogenase (PDH) complex, a key enzyme that links glycolysis to the Krebs cycle by converting pyruvate to acetyl-CoA.^{[8][11]} L-carnitine can buffer this excess acetyl-CoA by forming acetyl-L-carnitine, which can then be transported out of the mitochondria, thereby maintaining a favorable acetyl-CoA/CoA ratio and promoting glucose oxidation.^{[1][8]} PLC contributes to this effect by increasing the overall carnitine pool available for this buffering action.^[14] This stimulation of pyruvate dehydrogenase activity enhances the oxidation of pyruvate, improving the coupling between glycolysis and mitochondrial respiration.^{[11][14]}

Antioxidant and Membrane-Stabilizing Effects

PLC has been reported to possess antioxidant properties, protecting tissues from oxidative damage.[7][15] It may reduce membrane lipid peroxidation and mitigate the effects of hypoxia in cardiomyocytes.[7] The protective effects of carnitine and its derivatives are thought to be due to improved energy metabolism and the inhibition of electron leakage from the mitochondrial electron transport chain, a major source of reactive oxygen species (ROS).[16] Additionally, some studies suggest a stabilizing action of acylcarnitines on biological membranes.[12]

Therapeutic Implications in Diseases with Mitochondrial Dysfunction

The multifaceted actions of PLC on mitochondrial function translate into potential therapeutic benefits in a range of clinical conditions.

Cardiovascular Diseases

A significant body of research has focused on the cardioprotective effects of PLC. In conditions like heart failure and ischemia, where myocardial energy metabolism is compromised, PLC has been shown to improve cardiac function.[8][11][17] Clinical studies in patients with chronic heart failure have demonstrated that long-term oral treatment with PLC can improve maximum exercise duration and oxygen consumption.[11] Its ability to enhance both fatty acid and glucose oxidation, coupled with its anaplerotic and antioxidant effects, makes it a promising agent for supporting the failing heart.[8][11][14]

Peripheral Arterial Disease (PAD)

Patients with PAD often experience intermittent claudication, a condition characterized by muscle pain on exertion due to insufficient blood flow and impaired mitochondrial energy metabolism in skeletal muscle.[5] Clinical trials have shown that PLC can improve walking distance in these patients, suggesting a beneficial effect on muscle metabolism and function.[5]

Other Conditions

The potential applications of PLC extend to other conditions associated with mitochondrial dysfunction, such as diet-induced obesity and insulin resistance.[10] Studies in animal models have shown that PLC can improve the insulin-resistant state and correct cardiovascular

alterations associated with obesity, partly by reversing the decline in hepatic mitochondrial activity.^[10]

Experimental Protocols for Investigating the Effects of PLC on Mitochondrial Function

To rigorously assess the impact of PLC on mitochondrial bioenergetics and metabolism, a combination of in vitro, ex vivo, and in vivo experimental approaches is necessary.

In Vitro Assessment in Isolated Mitochondria

This approach allows for the direct investigation of PLC's effects on mitochondrial respiration and enzyme activities.

Protocol: High-Resolution Respirometry of Isolated Mitochondria

- Mitochondrial Isolation: Isolate mitochondria from relevant tissues (e.g., heart, skeletal muscle, liver) using differential centrifugation.
- Respirometry Setup: Utilize a high-resolution respirometer (e.g., Oroboros Oxygraph-2k) to measure oxygen consumption rates.
- Substrate-Uncoupler-Inhibitor Titration (SUIT) Protocol:
 - Add isolated mitochondria to the respiration medium.
 - Sequentially add substrates for different parts of the electron transport chain (e.g., pyruvate & malate for Complex I, succinate for Complex II).
 - Measure ROUTINE respiration (state 2).
 - Add ADP to measure OXPHOS capacity (state 3).
 - Add oligomycin to inhibit ATP synthase and measure LEAK respiration (state 4o).
 - Titrate a chemical uncoupler (e.g., FCCP) to determine the maximum capacity of the electron transport system (ETS).

- Use specific inhibitors (e.g., rotenone for Complex I, antimycin A for Complex III) to dissect the contributions of different complexes.
- PLC Treatment: Compare the respiratory parameters of mitochondria isolated from PLC-treated animals or cells with those from untreated controls. Alternatively, directly add PLC to the respiration chamber to assess its acute effects.

Causality Behind Experimental Choices: This protocol provides a detailed profile of mitochondrial function, allowing for the identification of specific effects of PLC on substrate oxidation, oxidative phosphorylation, and the integrity of the electron transport chain.

Cellular Bioenergetics in Intact Cells

Analyzing mitochondrial function in the context of an intact cell provides a more physiological perspective.

Protocol: Seahorse XF Analyzer for Cellular Respiration and Glycolysis

- Cell Culture: Plate cells of interest (e.g., cardiomyocytes, myotubes, hepatocytes) in a Seahorse XF microplate.
- PLC Treatment: Treat cells with PLC for the desired duration.
- Mito Stress Test:
 - Measure the basal oxygen consumption rate (OCR).
 - Inject oligomycin to determine ATP-linked respiration.
 - Inject FCCP to measure maximal respiration.
 - Inject a mixture of rotenone and antimycin A to determine non-mitochondrial respiration.
- Glyco Stress Test:
 - Measure the basal extracellular acidification rate (ECAR).
 - Inject glucose to measure glycolysis.

- Inject oligomycin to measure maximal glycolytic capacity.
- Inject 2-deoxyglucose (2-DG) to inhibit glycolysis and determine non-glycolytic acidification.

Causality Behind Experimental Choices: This assay simultaneously measures mitochondrial respiration and glycolysis, providing insights into how PLC affects the balance between these two major energy-producing pathways.

In Vivo and Ex Vivo Models

Animal models are invaluable for understanding the systemic effects of PLC.

Protocol: Langendorff Perfused Heart Model for Ischemia-Reperfusion Injury

- **Animal Model:** Use a relevant animal model, such as a rat or mouse model of cardiac hypertrophy or diabetes.[17]
- **PLC Administration:** Treat animals with PLC orally or via injection for a specified period.
- **Heart Perfusion:** Isolate the heart and perfuse it on a Langendorff apparatus.
- **Ischemia-Reperfusion Protocol:** Subject the heart to a period of global ischemia followed by reperfusion.
- **Functional Assessment:** Monitor cardiac function parameters such as left ventricular developed pressure (LVDP) and heart rate throughout the experiment.
- **Biochemical Analysis:** Collect coronary effluent to measure markers of tissue injury (e.g., lactate dehydrogenase). At the end of the experiment, freeze-clamp the heart tissue for analysis of high-energy phosphates (ATP, phosphocreatine) and mitochondrial function.[18]

Causality Behind Experimental Choices: This ex vivo model closely mimics the physiological conditions of the heart and is a gold standard for studying the effects of interventions on cardiac function and metabolism during ischemia-reperfusion.

Data Presentation and Visualization

Clear presentation of quantitative data and conceptual frameworks is essential for communicating the complex actions of PLC.

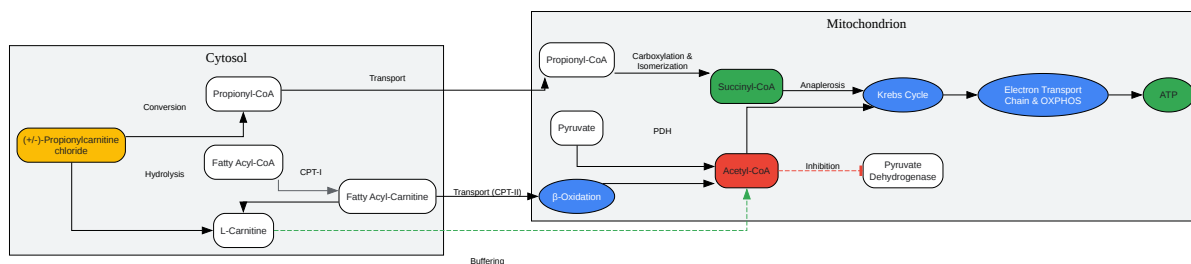
Quantitative Data Summary

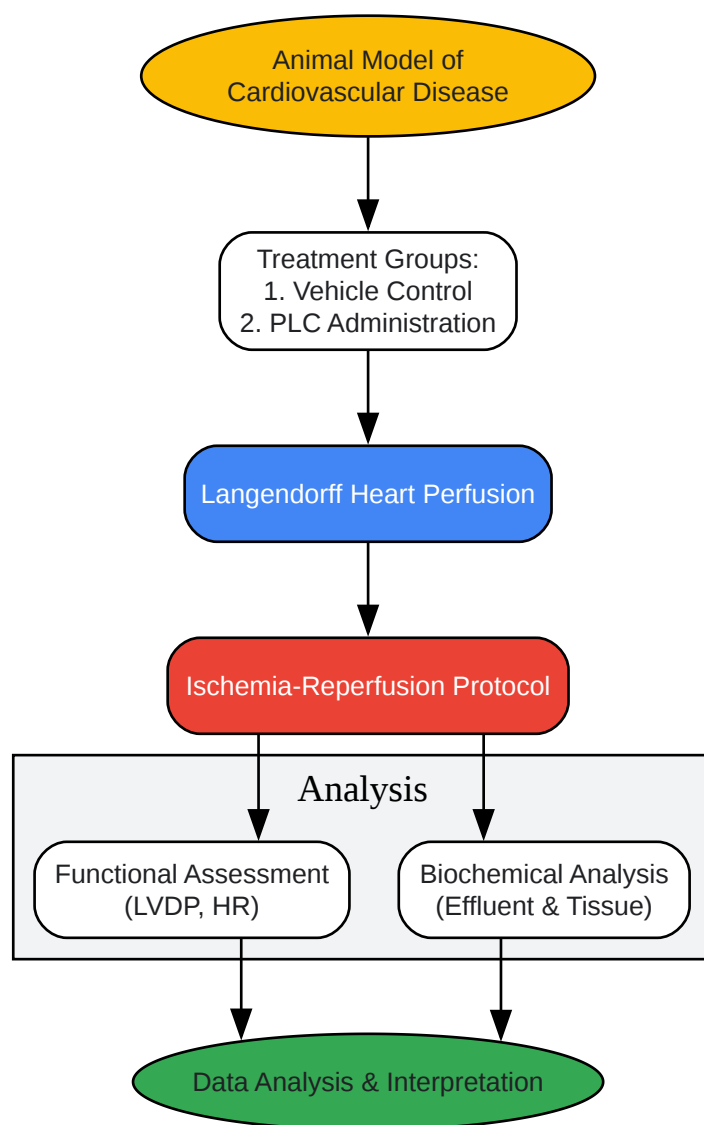
Parameter	Control Group	PLC-Treated Group	p-value	Reference
Mitochondrial Respiration (Isolated Heart Mitochondria)	[17]			
State 3 Respiration (Pyruvate) (nmol O ₂ /min/mg protein)	112 ± 5	135 ± 6	<0.05	[17]
State 3 Respiration (Palmitoylcarnitine) (nmol O ₂ /min/mg protein)	106 ± 6	110 ± 7	>0.05	[17]
Cardiac Function (Langendorff Perfused Heart)	[18]			
% Recovery of LVDP after I/R	35 ± 4	62 ± 5	<0.01	[18]
Cellular Bioenergetics (Seahorse XF)	Hypothetical			
Basal OCR (pmol O ₂ /min)	100 ± 8	120 ± 10	<0.05	
Maximal Respiration (pmol O ₂ /min)	250 ± 20	300 ± 25	<0.05	

Note: The data presented in this table is illustrative and should be replaced with actual experimental findings.

Signaling Pathway and Workflow Diagrams

Diagram 1: Mechanism of Action of Propionyl-L-Carnitine on Mitochondrial Metabolism





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Caption: A streamlined workflow for evaluating PLC's effects on cardiac function and metabolism in an ex vivo model.

Conclusion

(+/-)-Propionylcarnitine chloride is a promising therapeutic agent that targets mitochondrial function through a unique combination of mechanisms. By facilitating fatty acid oxidation, providing anaplerotic substrates to the Krebs cycle, modulating the acetyl-CoA/CoA ratio, and exerting antioxidant effects, PLC can improve cellular energy metabolism and protect against mitochondrial dysfunction in various pathological conditions. The experimental protocols and

frameworks provided in this guide offer a robust starting point for researchers and drug development professionals seeking to further elucidate the therapeutic potential of PLC.

References

- Mingorance, C., Rodriguez-Rodriguez, R., & Justo, M. L. (2011). Pharmacological effects and clinical applications of propionyl-L-carnitine. ResearchGate. [\[Link\]](#)
- Broderick, T. L., Paulson, D. J., & Gillis, M. (2004). Effects of propionyl-carnitine on mitochondrial respiration and post-ischaemic cardiac function in the ischaemic underperfused diabetic rat heart. *Drugs in R&D*, 5(4), 191–201. [\[Link\]](#)
- Di Lisa, F., & Macor, F. (1993). The effect of propionyl-L-carnitine on the ischemic and reperfused intact myocardium and on their derived mitochondria. PubMed. [\[Link\]](#)
- Healthline. (2023, May 9). L-Carnitine: Benefits, Side Effects, Sources, and Dosage. [\[Link\]](#)
- Iyer, R. N., & Vaz, A. D. (2000). Pharmacokinetics of propionyl-L-carnitine in humans: evidence for saturable tubular reabsorption. PubMed Central (PMC). [\[Link\]](#)
- Lopaschuk, G. D., & Allard, M. F. (1998). Propionyl L-Carnitine Improvement of Hypertrophied Heart Function Is Accompanied by an Increase in Carbohydrate Oxidation. *Circulation Research*, 82(3), 315-323. [\[Link\]](#)
- Mingorance, C., Duluc, L., Chalopin, M., Simard, G., Ducluzeau, P.-H., Herrera, M. D., & Andriantsitohaina, R. (2012). Propionyl-L-carnitine Corrects Metabolic and Cardiovascular Alterations in Diet-Induced Obese Mice and Improves Liver Respiratory Chain Activity. *PLOS ONE*, 7(3), e34345. [\[Link\]](#)
- Pande, S. V., & Parvin, R. (1980). Propionyl-L-carnitine: a potent inhibitor of carnitine acetyltransferase. *Life Sciences*, 27(24), 2375–2380.
- Sayin, S. I., & Cakatay, U. (2020). Therapeutic Effects of L-Carnitine and Propionyl-L-carnitine on Cardiovascular Diseases: A Review. ResearchGate. [\[Link\]](#)
- Scimone, C., Teresi, G., & Anzalone, R. (2021). The Role of L-Carnitine in Mitochondria, Prevention of Metabolic Inflexibility and Disease Initiation. MDPI. [\[Link\]](#)

- Sharma, S., & Black, S. M. (2009). CARNITINE HOMEOSTASIS, MITOCHONDRIAL FUNCTION, AND CARDIOVASCULAR DISEASE. PubMed Central (PMC). [\[Link\]](#)
- Siliprandi, N., & Di Lisa, F. (1991). Biochemical profile of propionyl-L-carnitine. PubMed. [\[Link\]](#)
- Singh, R. B., Niaz, M. A., Agarwal, P., Mahajan, R., & Sircar, A. R. (1996). A randomised, double-blind, placebo-controlled trial of L-carnitine in suspected acute myocardial infarction.
- Toleikis, A., & Liobikas, J. (2006). Propionyl-L-carnitine as potential protective agent against adriamycin-induced impairment of fatty acid beta-oxidation in isolated heart mitochondria. ResearchGate. [\[Link\]](#)
- Vaz, F. M., & Wanders, R. J. (2002). Carnitine biosynthesis in mammals. The Biochemical Journal, 361(Pt 3), 417–429.
- Virmani, M. A., & Cirulli, M. (2022). The Role of L-Carnitine in Mitochondria, Prevention of Metabolic Inflexibility and Disease Initiation. MDPI. [\[Link\]](#)
- WebMD. (n.d.). Propionyl-L-Carnitine - Uses, Side Effects, and More. [\[Link\]](#)
- Wikipedia. (2024, May 24). Carnitine. [\[Link\]](#)
- Zammit, V. A. (1999). The role of carnitine in the transport of fatty acids into mitochondria. Essays in Biochemistry, 34, 1–14.
- Zeviani, M., & Longo, N. (2003). Propionyl-L-carnitine: biochemical significance and possible role in cardiac metabolism. PubMed. [\[Link\]](#)

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Sources

- [1. mdpi.com](#) [\[mdpi.com\]](#)

- [2. Carnitine - Wikipedia \[en.wikipedia.org\]](#)
- [3. Pharmacokinetics of propionyl-L-carnitine in humans: evidence for saturable tubular reabsorption - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. L-Carnitine: Benefits, Side Effects, Sources, and Dosage \[healthline.com\]](#)
- [5. caringsunshine.com \[caringsunshine.com\]](#)
- [6. caringsunshine.com \[caringsunshine.com\]](#)
- [7. Propionyl-L-Carnitine Enhances Wound Healing and Counteracts Microvascular Endothelial Cell Dysfunction | PLOS One \[journals.plos.org\]](#)
- [8. ahajournals.org \[ahajournals.org\]](#)
- [9. Propionyl-L-carnitine: biochemical significance and possible role in cardiac metabolism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Propionyl-L-carnitine Corrects Metabolic and Cardiovascular Alterations in Diet-Induced Obese Mice and Improves Liver Respiratory Chain Activity | PLOS One \[journals.plos.org\]](#)
- [11. Therapeutic effects of L-carnitine and propionyl-L-carnitine on cardiovascular diseases: a review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Biochemical profile of propionyl-L-carnitine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. ANAPLEROTIC THERAPY IN PROPIONIC ACIDEMIA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. CARNITINE HOMEOSTASIS, MITOCHONDRIAL FUNCTION, AND CARDIOVASCULAR DISEASE - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Effects of propionyl-carnitine on mitochondrial respiration and post-ischaemic cardiac function in the ischaemic underperfused diabetic rat heart - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. The effect of propionyl-L-carnitine on the ischemic and reperfused intact myocardium and on their derived mitochondria - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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